

# Pinacryptol yellow chemical properties and structure

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## Compound of Interest

Compound Name: Pinacryptol yellow

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## Pinacryptol Yellow: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Pinacryptol Yellow**, also known by its IUPAC name 6-ethoxy-1-methyl-2-[(E)-2-(3-nitrophenyl)ethenyl]quinolinium methyl sulfate, is a synthetic dye with applications in photography and as a pH indicator.<sup>[1]</sup> This technical guide provides a detailed overview of its chemical properties, structure, and available experimental data.

### Chemical Structure and Properties

**Pinacryptol Yellow** is a quinolinium derivative characterized by a styryl substituent bearing a nitro group. The positive charge on the quinolinium nitrogen is balanced by a methyl sulfate counter-ion.

### Chemical Structure

Caption: Chemical structure of **Pinacryptol Yellow**.

### Physicochemical Properties

A summary of the key physicochemical properties of **Pinacryptol Yellow** is presented in the table below.

Property	Value	Reference
IUPAC Name	6-ethoxy-1-methyl-2-[(E)-2-(3-nitrophenyl)ethenyl]quinolinium methyl sulfate	[1]
Synonyms	Pinakryptol yellow, 6-Ethoxy-1-methyl-2-(3-nitrostyryl)quinolinium methyl sulfate	[1]
CAS Number	25910-85-4	[1][2]
Chemical Formula	C <sub>21</sub> H <sub>22</sub> N <sub>2</sub> O <sub>7</sub> S	[2]
Molecular Weight	446.47 g/mol	[2]
Appearance	Light yellow to amber to dark green powder/crystal	
Melting Point	260-262 °C	[2][3]
Boiling Point	Data not available (likely decomposes)	
Solubility	Soluble in water.[1] Quantitative data not available. Solubility in ethanol and DMSO not found.	
Absorption Maximum (λ <sub>max</sub> )	302 nm (in Methanol)	
pH Indicator Properties	Known to be a pH indicator, but specific transition range and pK <sub>a</sub> are not available.[1]	

## Experimental Protocols

Detailed experimental protocols for the synthesis and spectroscopic analysis of **Pinacryptol Yellow** are not readily available in the reviewed literature. However, general procedures for related analytical techniques are outlined below.

## Synthesis

A specific, detailed protocol for the synthesis of 6-ethoxy-1-methyl-2-[(E)-2-(3-nitrophenyl)ethenyl]quinolinium methyl sulfate was not found in the surveyed literature. The synthesis would likely involve the condensation of a substituted quinaldine with a substituted benzaldehyde, followed by quaternization of the quinoline nitrogen.

## Spectroscopic Analysis

### UV-Visible (UV-Vis) Spectroscopy

A standard protocol for obtaining the UV-Vis spectrum of a compound like **Pinacryptol Yellow** would involve the following steps:

- **Sample Preparation:** Prepare a dilute solution of **Pinacryptol Yellow** in a suitable solvent (e.g., methanol, as previously reported). The concentration should be adjusted to yield an absorbance reading within the linear range of the spectrophotometer (typically between 0.1 and 1.0).
- **Blank Measurement:** Fill a cuvette with the pure solvent to be used as a blank.
- **Sample Measurement:** Fill a matched cuvette with the sample solution.
- **Data Acquisition:** Scan the sample across the appropriate UV-Vis wavelength range to identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).

### Nuclear Magnetic Resonance (NMR) Spectroscopy

A general procedure for preparing a sample of **Pinacryptol Yellow** for  $^1\text{H}$  NMR analysis is as follows:

- **Sample Preparation:** Dissolve approximately 5-25 mg of the compound in a deuterated solvent (e.g., DMSO- $d_6$ ,  $\text{CDCl}_3$ ).

- Filtration: Filter the solution through a glass wool plug into a clean, dry NMR tube to remove any particulate matter.
- Data Acquisition: Acquire the  $^1\text{H}$  NMR spectrum on a suitable NMR spectrometer.

## Signaling Pathways and Biological Activity

No information regarding the involvement of **Pinacryptol Yellow** in any biological signaling pathways was found. Its primary applications are in non-biological contexts.

## Conclusion

**Pinacryptol Yellow** is a well-characterized synthetic dye with established chemical and physical properties. While its use as a photographic chemical and pH indicator is known, specific quantitative data on its solubility and pH indicator range are not widely reported. Similarly, detailed, publicly available protocols for its synthesis and specific spectroscopic analysis are lacking. This guide provides a comprehensive summary of the currently available technical information on **Pinacryptol Yellow**.

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## References

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